

Palmitoyl Chloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Palmitoyl chloride

Cat. No.: B120768

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An In-depth Whitepaper on the Synthesis, Properties, and Applications of **Palmitoyl Chloride** in Research and Development

This technical guide provides a comprehensive overview of **palmitoyl chloride**, a reactive long-chain fatty acyl chloride, for researchers, scientists, and drug development professionals. This document details its chemical properties, synthesis protocols, and significant applications, with a focus on protein S-palmitoylation and its role in cellular signaling, as well as its use in advanced drug delivery systems.

Core Data Presentation

Quantitative data for **palmitoyl chloride** is summarized in the tables below for easy reference and comparison.

Table 1: Chemical and Physical Properties of **Palmitoyl Chloride**

Property	Value	Reference
CAS Number	112-67-4	[1][2][3]
Molecular Weight	274.87 g/mol	[1][2][4]
Molecular Formula	C ₁₆ H ₃₁ ClO	[2][5][6]
Appearance	Colorless to light yellow clear liquid	[4][5]
Boiling Point	~199°C at 2 mmHg	[5]
Density	~0.906 g/mL	[5]
Purity	≥98% (by GC)	[5]

Synthesis of Palmitoyl Chloride

Palmitoyl chloride is typically synthesized from palmitic acid. The following protocols outline common laboratory methods for its preparation.

Experimental Protocol: Synthesis using Thionyl Chloride[7][8]

Materials:

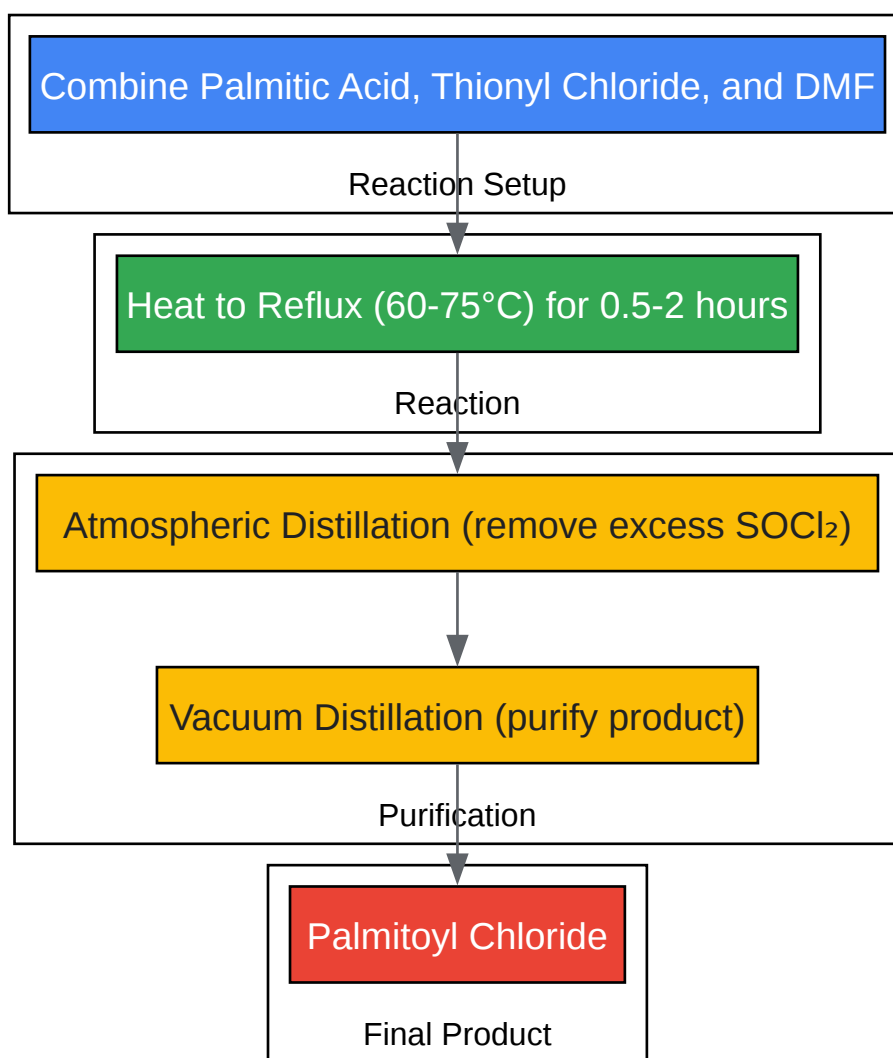
- Palmitic acid
- Thionyl chloride (SOCl₂)
- N,N-dimethylformamide (DMF) (catalyst)
- Toluene (solvent, optional)
- Round-bottom flask
- Reflux condenser
- Stirrer

- Distillation apparatus

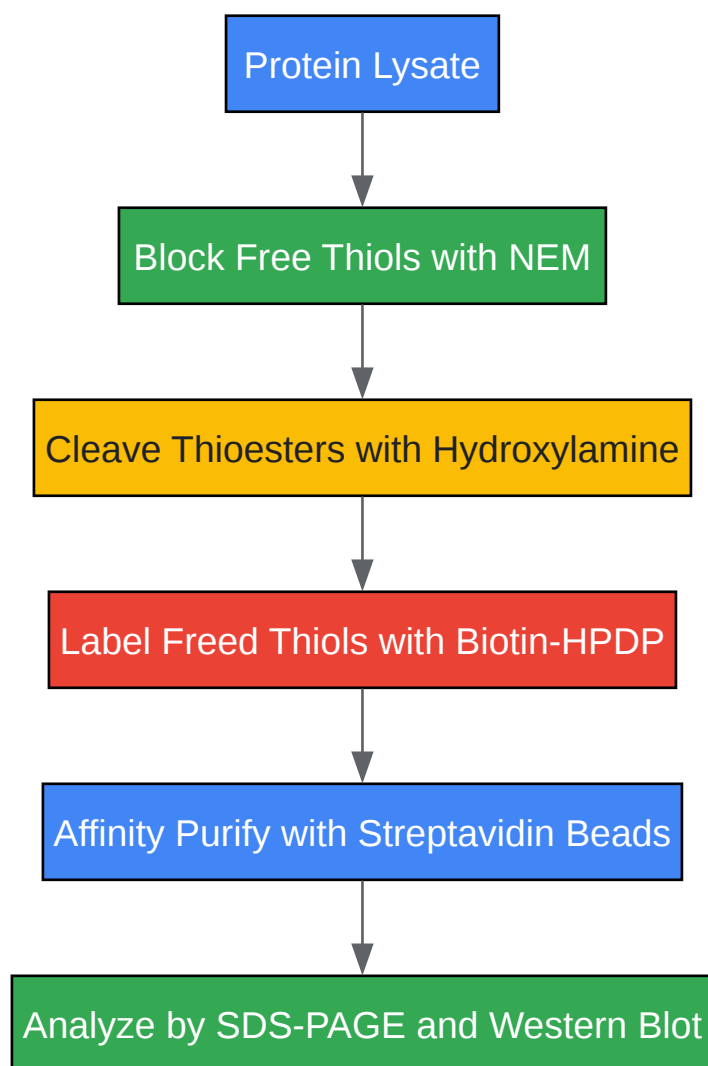
Procedure:

- In a round-bottom flask equipped with a reflux condenser and stirrer, add palmitic acid (1.0 mol).
- If using a solvent, add toluene.
- Add a catalytic amount of DMF (e.g., 4 mL).[7]
- Slowly add thionyl chloride (1.17 to 20 mol equivalents) to the mixture.[8][7]
- Heat the reaction mixture to reflux (approximately 60-75°C) and maintain for 0.5 to 2 hours. [7][9]
- After the reaction is complete, remove the excess thionyl chloride by distillation at atmospheric pressure.[8]
- Purify the crude **palmitoyl chloride** by vacuum distillation to yield the final product.[8]

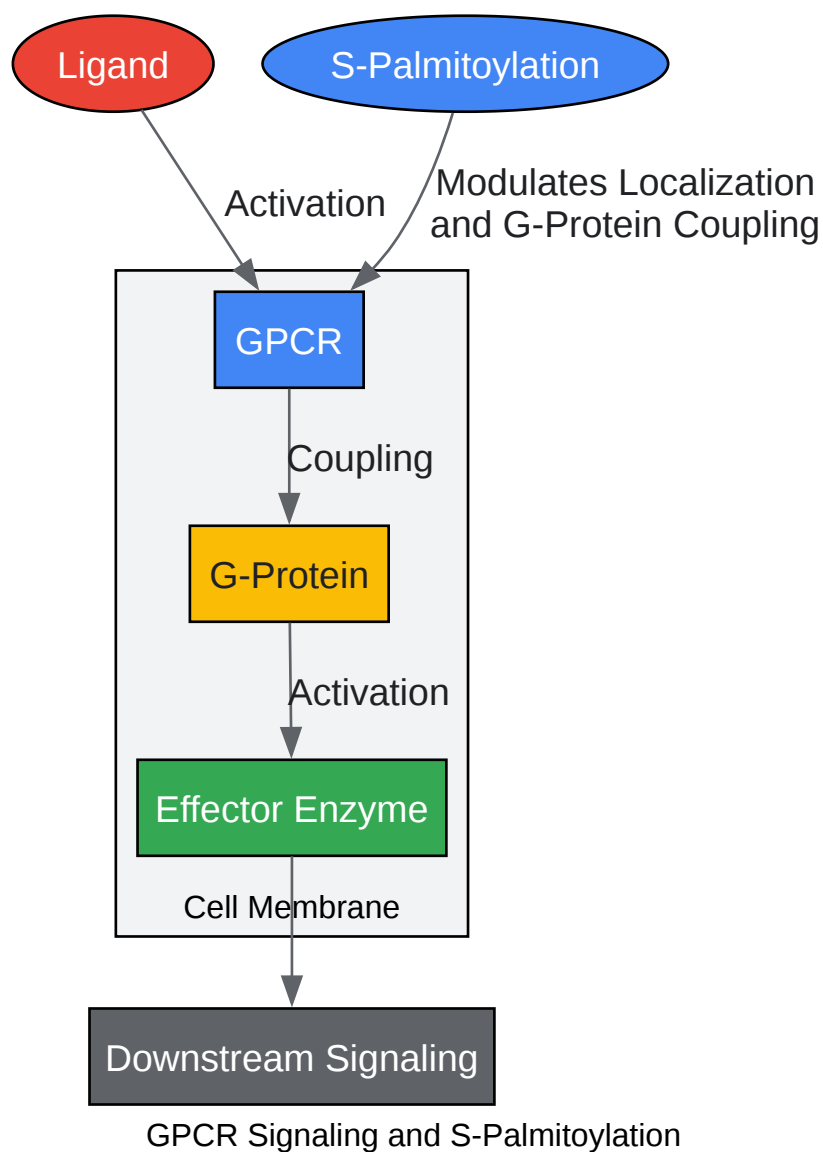
Experimental Workflow: Synthesis of Palmitoyl Chloride



Workflow for Palmitoyl Chloride Synthesis



Acyl-Biotin Exchange (ABE) Workflow



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